

Personal protective equipment for handling N-(2-Methoxypyridin-3-yl)pivalamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-(2-Methoxypyridin-3-yl)pivalamide**

Cat. No.: **B173459**

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Essential Safety and Handling Guide for N-(2-Methoxypyridin-3-yl)pivalamide

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(2-Methoxypyridin-3-yl)pivalamide** (CAS No. 125867-19-8) is not publicly available. This guide is based on safety information for structurally similar compounds and general best practices for handling laboratory chemicals with unknown hazards. All chemical products should be handled by trained personnel familiar with the potential risks.^[1] It is imperative to conduct a thorough risk assessment before use and to consult the supplier for a substance-specific SDS.

This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **N-(2-Methoxypyridin-3-yl)pivalamide**. The procedural recommendations are designed to minimize exposure and ensure a safe laboratory environment.

Summary of Chemical Data

Due to the lack of a specific SDS, the following table includes data for the target compound where available and for structurally related compounds to provide context.

Property	N-(2-Methoxypyridin-3-yl)pivalamide	N-(6-Methoxypyridin-3-yl)pivalamide	N-(2-Iodo-3-methoxypyridin-4-yl)pivalamide
CAS Number	125867-19-8	227180-19-0	Not Available
Molecular Formula	C ₁₁ H ₁₆ N ₂ O ₂ [2]	C ₁₁ H ₁₆ N ₂ O ₂ [1]	C ₁₁ H ₁₅ IN ₂ O ₂ [3]
Molecular Weight	208.26 g/mol [2]	208.26 g/mol [1]	334.15 g/mol [3]
Physical State	Solid (assumed)	Tan to white solid [1]	Solid [3]
Melting Point	Not Available	79-80 °C [1]	Not Available
Hazard Statements	Not Available	Not Available (stated to have "unknown hazards and toxicity") [1]	H302 (Harmful if swallowed), H319 (Causes serious eye irritation) [3]
Signal Word	Not Available	Not Available [1]	Warning [3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final barrier against exposure and is critical when handling chemicals of unknown toxicity.[\[1\]](#) The following PPE is mandatory when handling **N-(2-Methoxypyridin-3-yl)pivalamide**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a full-face shield.	Protects against splashes and airborne particles. Standard eyeglasses are not sufficient.
Hand Protection	Double-gloving with chemical-resistant gloves (e.g., nitrile).	Provides a barrier against skin contact. Gloves should be changed regularly (e.g., every 30-60 minutes) or immediately upon contamination.
Body Protection	A long-sleeved laboratory coat, fully buttoned.	Prevents contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area, such as a certified chemical fume hood. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator may be necessary.	Minimizes the risk of inhalation, a primary route of exposure.
Footwear	Closed-toe shoes made of a durable material.	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risk. All handling of **N-(2-Methoxypyridin-3-yl)pivalamide** should occur within a designated area, such as a chemical fume hood.

1. Preparation and Pre-Handling Check:

- Ensure the chemical fume hood is functioning correctly.
- Gather all necessary equipment and reagents before introducing the compound.
- Don all required Personal Protective Equipment (PPE).
- Have an emergency plan and necessary spill kit materials readily available.

2. Weighing and Transfer:

- Conduct all weighing and transfers of the solid compound within the chemical fume hood to contain any dust.
- Use a spatula for transfers and handle the compound gently to avoid creating airborne dust.
- If preparing solutions, add the solid to the solvent slowly to prevent splashing.

3. During Operation:

- Keep the container of **N-(2-Methoxypyridin-3-yl)pivalamide** sealed when not in use.
- Wash hands thoroughly after handling, even if gloves were worn.
- Avoid eating, drinking, or applying cosmetics in the laboratory area.

4. Post-Handling and Decontamination:

- Decontaminate all surfaces and equipment that came into contact with the compound using an appropriate solvent and cleaning agent.
- Remove PPE carefully to avoid cross-contamination. Remove gloves last and wash hands immediately.
- Store the compound in a tightly sealed container in a dry, well-ventilated area at room temperature.[\[1\]](#)

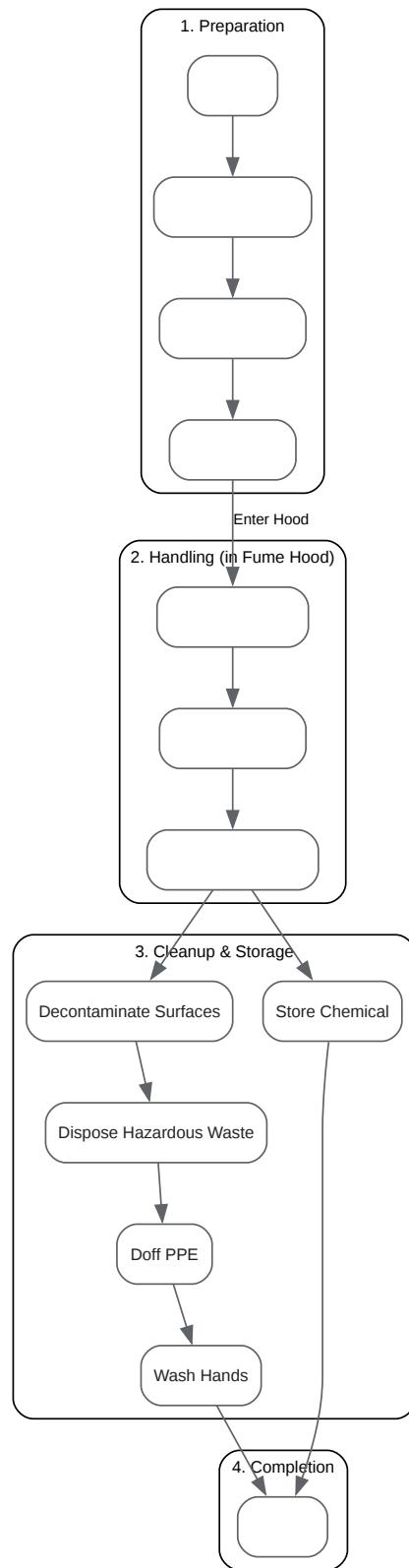
Disposal Plan

All waste generated from handling **N-(2-Methoxypyridin-3-yl)pivalamide** must be treated as hazardous waste.

- Solid Waste: Contaminated consumables such as gloves, weighing paper, and paper towels should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: Solutions containing the compound and solvents used for cleaning should be collected in a separate, clearly labeled hazardous waste container.
- Disposal Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **N-(2-Methoxypyridin-3-yl)pivalamide**.



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